

3-Chloro-1-(2-methylphenyl)-1-oxopropane: Proper Disposal Procedures

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Compound of Interest

Compound Name: 3-Chloro-1-(2-methylphenyl)-1-oxopropane

CAS No.: 898785-08-5

Cat. No.: B1320992

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Executive Summary & Chemical Profile[1]

3-Chloro-1-(2-methylphenyl)-1-oxopropane (also known as 3-Chloro-2'-methylpropiofenone) is a

-chloroketone intermediate frequently used in the synthesis of muscle relaxants like Tolperisone. Unlike simple solvents, this compound possesses alkylating properties due to the electrophilic carbon at the

-position.

Critical Directive: This compound must be treated as Halogenated Organic Waste. Under no circumstances should it be discharged into municipal water systems or mixed with non-halogenated waste streams, as this complicates downstream incineration processes (requiring acid gas scrubbing).

Chemical Identity & Physical Properties[2]

Property	Data
Chemical Name	3-Chloro-1-(2-methylphenyl)-1-oxopropane
Synonyms	3-Chloro-2'-methylpropiophenone; -chlorotolperisone intermediate
CAS Number	5162-82-3
Molecular Formula	C H ClO
Molecular Weight	182.65 g/mol
Physical State	Low-melting solid or viscous oil (depending on purity/temp)
Solubility	Insoluble in water; Soluble in organic solvents (DCM, Ethyl Acetate)

Hazard Analysis & Disposal Logic

To ensure safety and compliance, we must understand the why behind the disposal method.

The Mechanism of Hazard

- **Alkylating Potential:** As a -halo ketone, the compound is an electrophile. While less reactive than -halo ketones, it can still alkylate biological macromolecules (DNA/Proteins), posing a risk of sensitization or long-term toxicity [1].
- **Aquatic Toxicity:** Halogenated aromatics are often persistent in the environment. Direct release can cause long-term adverse effects in aquatic environments (H411) [2].[1]
- **Incineration Chemistry:** When burned, the chlorine atom converts to Hydrogen Chloride (HCl) gas. If this is mixed with standard non-halogenated waste (which is often used as fuel

blending), it can corrode standard incinerators. Therefore, it must be segregated for facilities equipped with wet scrubbers.

Regulatory Classification (RCRA/CLP)

- US (RCRA): Not P-listed or U-listed by specific name, but classified as D001 (Ignitable) if in solvent, and requires treatment as Halogenated Organic Waste.
- EU (CLP): Classified as Skin Irrit. 2 (H315), Eye Irrit. 2 (H319), and Aquatic Chronic (H411) [2].

Step-by-Step Disposal Protocol

This protocol is a self-validating system. Each step includes a "Check" to ensure the previous action was performed correctly.

Phase 1: Pre-Disposal Assessment

Goal: Determine the state of the waste (Pure vs. Mixture).

- Purity Check: Is the substance a pure solid/oil or dissolved in a solvent?
 - If Pure: Proceed to Phase 2, Step A.
 - If Solution: Identify the solvent.[2][3] If solvent is halogenated (e.g., DCM), use Stream A. If non-halogenated (e.g., Methanol), it must still go to Stream A due to the solute's halogen content.
- Quenching (Only if reactive impurities present): If the waste contains unreacted thionyl chloride or aluminum chloride (common from Friedel-Crafts synthesis), quench carefully with ice/water before placing in the organic waste container to prevent pressure buildup.

Phase 2: Waste Segregation & Packaging

Stream A: Halogenated Organic Waste (Red Label/Tag)

- Container Selection: Use a High-Density Polyethylene (HDPE) carboy or a glass amber bottle. Avoid metal containers due to potential HCl generation from hydrolysis.

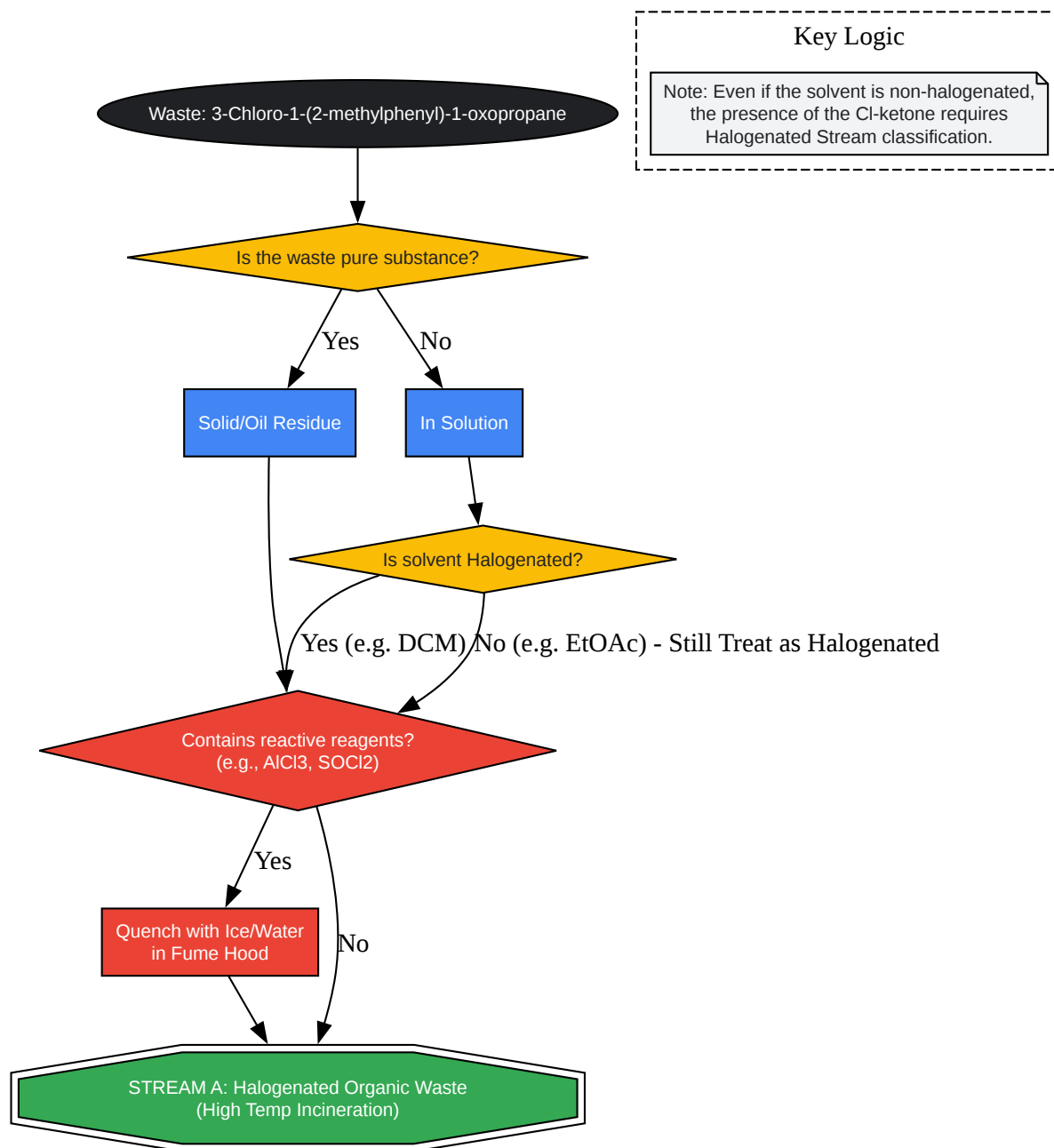
- Transfer: Pour the material into the container using a funnel to prevent drips.
- pH Validation: Briefly check the headspace or a small aliquot with pH paper.
 - Logic: If pH < 2, residual acid is present. Neutralize with Sodium Bicarbonate (NaHCO₃) if required by your specific waste hauler, otherwise note "Acidic" on the label.
- Labeling:
 - Primary Constituent: "Halogenated Solvent/Organic Mixture."
 - Specific Hazard: "Contains **3-Chloro-1-(2-methylphenyl)-1-oxopropane** (Irritant, Alkylator)."

Phase 3: Storage & Handover[10][11]

- Secondary Containment: Place the waste container in a polyethylene tray to capture potential leaks.
- Cap Check: Ensure the cap is vented (if available) or loosely tightened initially if gas evolution is suspected, then torqued closed for storage.
- Handover: Contact your EHS department for pickup. Do not transport in personal vehicles.

Decision Matrix: Waste Stream Selection

The following diagram illustrates the logical flow for categorizing this specific chemical waste.



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Figure 1: Decision logic for segregating **3-Chloro-1-(2-methylphenyl)-1-oxopropane** waste streams.

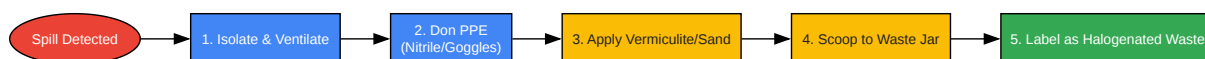
Emergency Spill Response

In the event of a spill outside of containment, immediate action is required.[4]

PPE Required: Nitrile gloves (double gloved recommended), Lab coat, Safety Goggles.

Spill Workflow

- Isolate: Evacuate the immediate area. Mark the zone.
- Ventilate: Open fume hood sashes fully if safe; ensure room ventilation is active.
- Absorb:
 - Do NOT use paper towels (risk of rapid evaporation/reaction).
 - Use Vermiculite or Sand to dike and cover the spill.[5]
- Collect: Scoop absorbed material into a wide-mouth jar. Label as "Hazardous Waste - Spill Debris."
- Clean: Wash the surface with a dilute soap solution. Do not use bleach (potential reaction with residual organics).



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Figure 2: Immediate response workflow for laboratory spills.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 223594, 3-Chloro-2'-methylpropiophenone. Retrieved from [[Link](#)]

- European Chemicals Agency (ECHA).C&L Inventory: 3-chloro-2'-methylpropiofenone. Retrieved from [[Link](#)]
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